

Phenyltin Trichloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Phenyltin trichloride*

Cat. No.: B074287

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Introduction

Phenyltin trichloride (CAS No. 1124-19-2) is an organotin compound with the chemical formula $C_6H_5SnCl_3$.^{[1][2]} It is a colorless liquid that is sensitive to moisture and light.^{[2][3]} This compound serves as a versatile reagent and catalyst in various organic synthesis reactions.^{[1][4]} It is also noted for its potential antimicrobial and antitumor properties.^[4] This technical guide provides an in-depth overview of **Phenyltin trichloride**, including its chemical and physical properties, comprehensive safety information, and protocols for safe handling and emergency procedures.

Chemical Identifiers and Properties

A summary of the key identifiers and physical and chemical properties of **Phenyltin trichloride** are presented below.

Identifier	Value
CAS Number	1124-19-2 ^[1]
EC Number	214-393-3 ^[1]
Molecular Formula	$C_6H_5Cl_3Sn$ ^[2]
Molecular Weight	302.17 g/mol ^[1]
Synonyms	Trichlorophenylstannane, Phenyltrichlorotin ^[5]

Property	Value
Physical State	Liquid ^[3]
Appearance	Colorless ^[3]
Boiling Point	142-143 °C at 25 mmHg ^[1]
Density	1.839 g/mL at 25 °C ^[1]
Flash Point	> 110 °C (> 230 °F) ^{[3][6]}
Refractive Index	n _{20/D} 1.585 (lit.) ^[1]
Water Solubility	Insoluble, reacts with water ^{[4][6]}
Stability	Stable under normal conditions; sensitive to light and moisture ^{[2][3]}

Safety and Hazard Information

Phenyltin trichloride is classified as a hazardous substance. It is corrosive and can cause severe skin burns and eye damage.^{[2][3]} It is also very toxic to aquatic life.^{[7][8]}

Hazard Classification	Code	Description
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage ^{[2][9]}
Serious Eye Damage/Irritation	H318	Causes serious eye damage ^[7]
Acute Aquatic Toxicity	H400	Very toxic to aquatic life ^[7]
Chronic Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects ^[7]

Exposure Limits (as Sn)	Value
TWA	0.1 mg/m ³ ^[10]
STEL	0.2 mg/m ³ ^[10]

Experimental Protocols

Handling and Storage

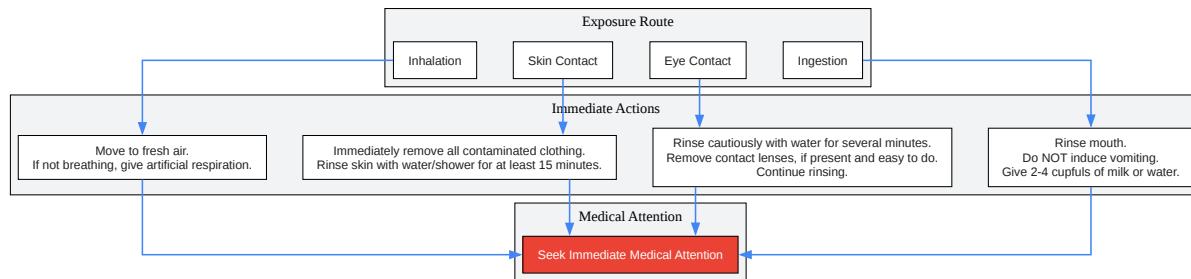
- Ventilation: Handle **Phenyltin trichloride** in a well-ventilated area, preferably in a chemical fume hood.[3][10] Use a closed system whenever possible to prevent the generation of vapor or mist.[3][9]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][10]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [3][10] An apron and arm covers are recommended.
 - Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [3][10] A recommended filter type is an organic gases and vapors filter (Type A, Brown).[3][6]
- Storage: Store in a cool, dry, and well-ventilated place.[3][10] Keep the container tightly closed and store under a nitrogen blanket.[10] This material should be stored in a corrosives area and protected from moisture and light.[3][10]
- Incompatible Materials: Avoid contact with strong oxidizing agents, moisture, acids, and bases.[3][10][11]

Disposal

Dispose of contents and container to an approved waste disposal plant.[3] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. [10]

First Aid Measures

Immediate medical attention is required for all routes of exposure.[3]

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Caption: First aid workflow for **Phenyltin trichloride** exposure.

Toxicological Information

While no acute toxicity information is available for this product, it is known to be corrosive.^{[3][6]} Ingestion can cause severe swelling, damage to the digestive tract, and possible perforation of the stomach or esophagus.^{[3][10]} The toxicological properties of this material have not been fully investigated.^[10] It is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.^[10]

Hazardous Decomposition

Hazardous decomposition products include carbon monoxide (CO), carbon dioxide (CO₂), metal oxides, and hydrogen chloride gas.^{[3][6]}

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